

Application Notes and Protocols for Long-Term TIS108 Treatment in Perennial Plants

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Compound of Interest

Compound Name: TIS108

Cat. No.: B2844129

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: The following protocols are synthesized from research primarily conducted on annual plants, such as *Arabidopsis thaliana* and rice. Long-term studies on the effects of **TIS108** on perennial plants are not extensively documented in publicly available literature. Therefore, these guidelines are intended as a starting point for research and should be optimized for specific perennial species and experimental goals.

Introduction to TIS108

TIS108 is a triazole-type compound that acts as a potent inhibitor of strigolactone (SL) biosynthesis.^{[1][2][3][4]} Strigolactones are a class of phytohormones that play a crucial role in regulating various aspects of plant development, including shoot branching, root morphology, and responses to environmental stimuli.^{[1][5]} By inhibiting SL biosynthesis, **TIS108** can induce physiological changes in plants, such as increased shoot branching and altered root hair elongation, phenotypes similar to those observed in SL-deficient mutants.^{[1][3][4]}

Mechanism of Action: **TIS108** is believed to target a cytochrome P450 monooxygenase (MAX1) or its homologs, which are key enzymes in the SL biosynthesis pathway.^[1] This inhibition leads to a reduction in the endogenous levels of strigolactones.^{[1][3][4]} As a result of SL deficiency, feedback regulation may occur, leading to the upregulation of genes involved in the early stages of the SL biosynthesis pathway, such as MAX3 and MAX4 in *Arabidopsis*.^{[1][2][3]}

Potential Applications in Perennial Plants

Based on its known effects, long-term **TIS108** treatment in perennial plants could be explored for:

- **Architectural Modification:** Increasing branching in ornamental perennials to create denser, more compact, and aesthetically pleasing forms.
- **Horticultural Production:** Enhancing the production of cuttings from stock plants by promoting axillary bud outgrowth.
- **Root System Modulation:** Investigating the long-term effects on root architecture, which could influence nutrient uptake, water absorption, and symbiotic relationships.
- **Stress Response Studies:** Evaluating how prolonged strigolactone deficiency affects a perennial plant's ability to cope with abiotic and biotic stresses over multiple seasons.^[5]

Data Summary: TIS108 Effects on Model Plants

The following table summarizes quantitative data from studies on annual plants, which can serve as a reference for designing experiments with perennials.

Plant Species	Treatment Concentration	Application Method	Observed Effects	Reference(s)
Arabidopsis thaliana	1–3 μ M	Foliar Spray / Growth Medium	Increased number of branches; repressed root hair elongation.	[1]
Arabidopsis thaliana	5 μ M GR24 (SL analog)	Co-application with TIS108	Rescue of the TIS108-induced phenotype (reverted to wild-type).	[1]
Rice (Oryza sativa)	3 μ M	Foliar Spray	Decreased root-knot nematode infection; increased jasmonate content.	[5]
Rice (Oryza sativa)	10–100 nM	Root Treatment (in culture media)	Strongly reduced levels of epi-5DS (a type of strigolactone) in roots and root exudates.	[6]

Experimental Protocols for Long-Term Treatment

These protocols are designed for perennial plants grown in controlled environments (e.g., greenhouses, growth chambers) or in field settings.

General Preparations

- Plant Material: Select healthy, well-established perennial plants of a uniform age and size. It is advisable to use clonal material to minimize genetic variability.

- **TIS108 Stock Solution:** Prepare a stock solution of **TIS108** (e.g., 10 mM in DMSO or acetone). Store at -20°C in small aliquots to avoid repeated freeze-thaw cycles.
- **Control Groups:** Always include appropriate control groups in your experimental design:
 - **Negative Control:** Plants treated with a mock solution containing the same concentration of the solvent (e.g., DMSO) used for the **TIS108** stock solution.
 - **Positive Control (Optional but Recommended):** Plants treated with a synthetic strigolactone analog, such as GR24, to confirm SL responsiveness. A rescue experiment, where **TIS108**-treated plants are co-treated with GR24, can also be valuable.[\[1\]](#)

Protocol 1: Long-Term Foliar Application

This method is suitable for assessing the effects of **TIS108** on shoot architecture.

- **Acclimatization:** Acclimatize the perennial plants to the experimental conditions for at least two weeks prior to the start of the treatment.
- **Working Solution Preparation:** Prepare a working solution of **TIS108** by diluting the stock solution in distilled water containing a surfactant (e.g., 0.01-0.05% Tween-20) to ensure even leaf coverage. A starting concentration range of 1–10 µM is recommended based on effective concentrations in Arabidopsis.[\[1\]](#)
- **Application:**
 - Apply the **TIS108** working solution as a fine mist to all aerial parts of the plants until runoff.
 - Apply the mock solution to the negative control group.
 - Perform applications at a regular frequency (e.g., once every 1-2 weeks). The frequency will need to be optimized based on the plant's growth rate and the persistence of the compound's effects.
- **Long-Term Maintenance:**
 - Continue the treatment over an extended period (e.g., one or more growing seasons).

- Monitor plant health and growth parameters regularly.
- Adjust application frequency and concentration as needed based on observed plant responses. Be vigilant for any signs of phytotoxicity.
- Data Collection:
 - Morphological Data: Number of branches, internode length, plant height, leaf senescence, and flowering time.
 - Physiological Data: Photosynthetic rate, stomatal conductance, and chlorophyll content.
 - Biochemical Data: Endogenous strigolactone levels (if analytical equipment is available), and analysis of other interacting hormones like auxins and cytokinins.[5]

Protocol 2: Long-Term Soil Drench Application

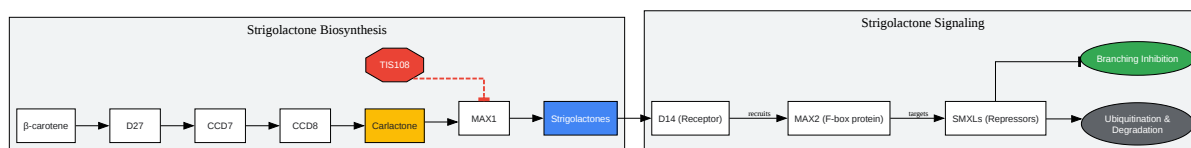
This method is suitable for studying the effects of **TIS108** on root development and overall plant physiology.

- Acclimatization: As described in Protocol 4.2.
- Working Solution Preparation: Prepare a working solution of **TIS108** by diluting the stock solution in the nutrient solution or irrigation water. A starting concentration range of 10–500 nM is recommended, based on effective concentrations in rice root treatments.[6]
- Application:
 - Apply a standard volume of the **TIS108**-containing solution to the soil of each pot to ensure consistent dosing.
 - Apply the mock solution to the negative control group.
 - Apply the treatment at each watering or at regular intervals (e.g., once a week).
- Long-Term Maintenance:
 - Maintain consistent watering and nutrient supply for all experimental groups.

- Monitor for any signs of waterlogging or altered soil chemistry due to the treatment.
- Data Collection:
 - Root System Analysis: At the end of the experiment (or at intermediate time points for a subset of plants), carefully wash the roots and analyze root architecture (e.g., total root length, number of lateral roots, root hair density).
 - Shoot and Physiological Data: Collect the same data as described in Protocol 4.2.

Visualizations

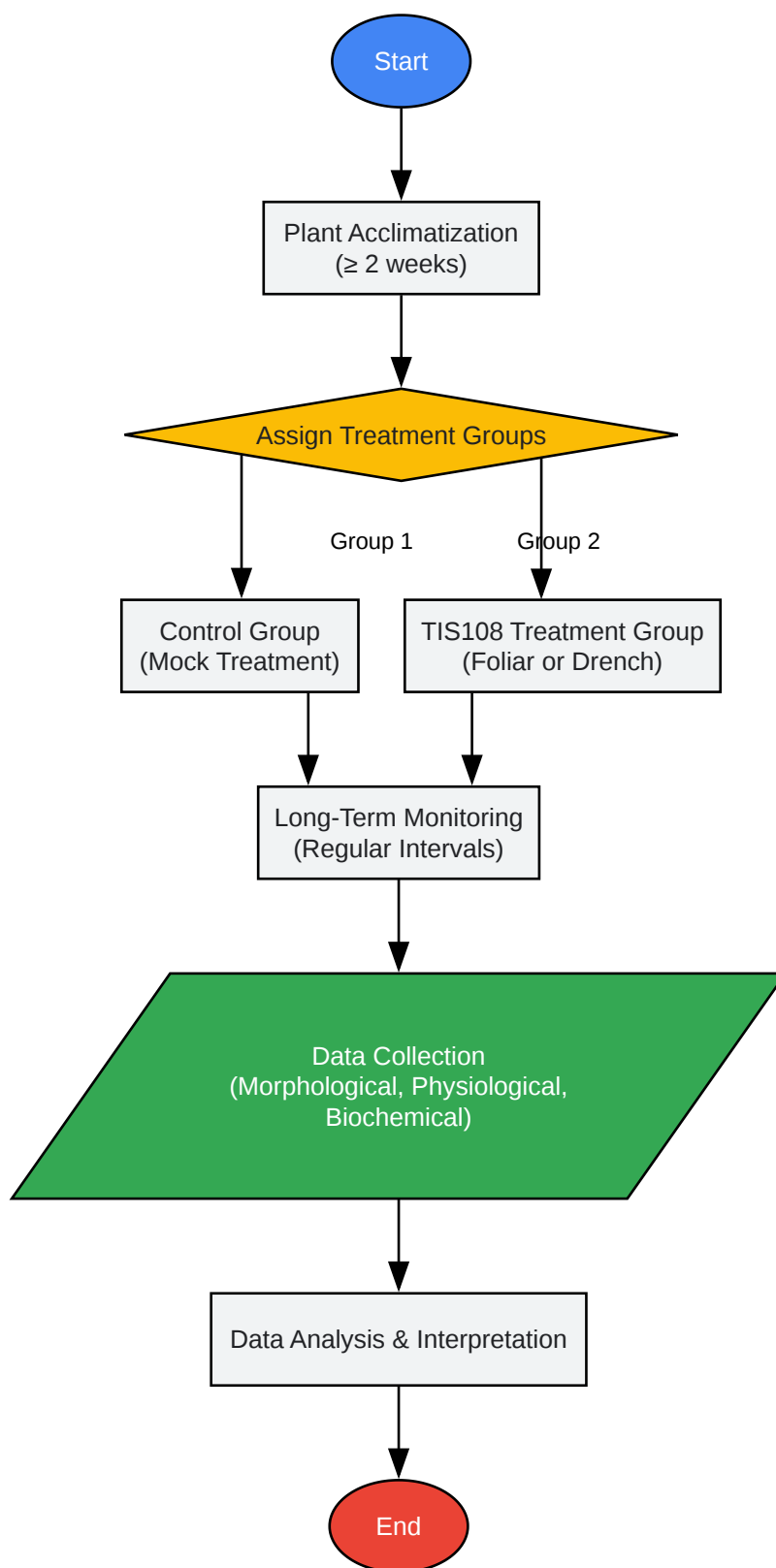
Strigolactone Signaling Pathway and TIS108 Inhibition



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Caption: **TIS108** inhibits the MAX1 enzyme in the strigolactone biosynthesis pathway.

Experimental Workflow for Long-Term TIS108 Treatment



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Caption: Workflow for long-term **TIS108** treatment in perennial plants.

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